

# improving Nopco NXZ dispersion in aqueous systems

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Nopco NXZ

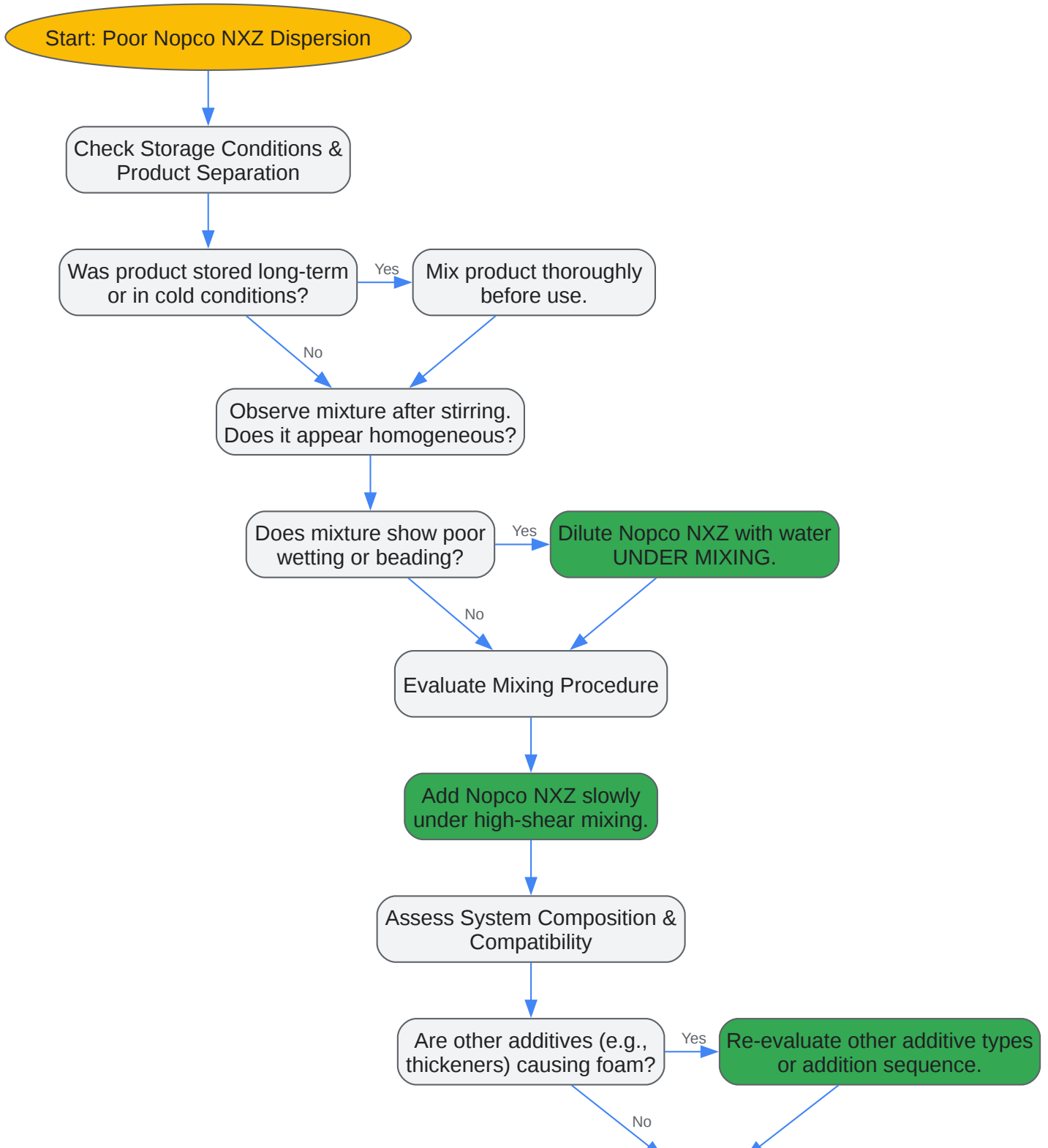
CAS No.: 12794-56-8

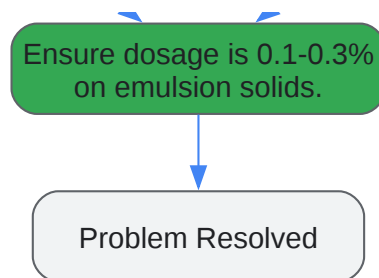
Cat. No.: S1824518

[Get Quote](#)

## Nopco NXZ Troubleshooting Guide

The flowchart below outlines a systematic approach to diagnosing and resolving common dispersion issues with **Nopco NXZ**.





[Click to download full resolution via product page](#)

## Frequently Asked Questions (FAQs)

- **What is the recommended dosage for Nopco NXZ in a latex emulsion?** The recommended usage level is **0.1 to 0.3 mass% on the solid weight of the emulsions and latexes** [1]. Always start at the lower end of this range and increase if necessary.
- **Can I dilute Nopco NXZ with water for easier incorporation?** Yes, **Nopco NXZ** can be used directly or diluted with water. If you choose to dilute, it is crucial to add the water **under active mixing** to ensure a uniform dispersion [1].
- **My Nopco NXZ appears to have separated after long storage. Is it still usable?** This can happen. The product specification sheet advises to "**Mix well before using if NOPCO NXZ separated out after long storage time**" [1]. Give it a thorough stir before use.
- **Why is my defoamer ineffective or causing spots in my coating?** This is typically a sign of **poor dispersion or incompatibility**. Ensure you are using high-shear mixing during addition and that the dosage is within the recommended range. Incompatibility with other formulation components, such as certain thickeners or surfactants, can also cause this issue.

## Technical Data & Experimental Evaluation

For a quantitative understanding of **Nopco NXZ**'s performance, refer to the following data.

**Table 1: Typical Properties of Nopco NXZ [1]**

Property	Value / Description
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Viscosity (at 25°C)	170 mPa·s [1]
Specific Gravity (at 20°C)	0.89 [1]
pH (2% aqueous dispersion)	5.1 [1]
Ionisity	Nonionic [1]
Flash Point	174 °C [1]

**Table 2: Experimental Defoaming Performance [1]** *Test Method: Nitrogen bubbling (0.5 L/min) through NBR latex; 0.5 mL of a 5% dilution of defoamer was added when foam reached a certain height, and the foam height was recorded.*

Test Condition	Relative Foam Height (Lower is Better)
At 25°C	Shows a significant and rapid reduction in foam volume after defoamer addition [1]
At 40°C	Shows a significant and rapid reduction in foam volume after defoamer addition [1]

## Defoaming Experiment Protocol [1]

You can evaluate the defoaming efficiency of **Nopco NXZ** in your specific system using the following standard method, adapted from the manufacturer's data:

- **Sample Preparation:** Weigh 100 grams of your target latex or emulsion (e.g., NBR latex) into a 500 mL graduated cylinder. Condition the sample to the desired test temperature (e.g., 25°C or 40°C).
- **Generate Foam:** Introduce nitrogen gas through a G4 glass filter (pore size approx. 10-16 µm) into the bottom of the liquid at a constant flow rate of 0.5 L/min.
- **Initiate Test:** Allow the foam to rise to a predetermined height in the cylinder.
- **Add Defoamer:** At this point, add exactly 0.5 mL of a 5 mass% dilution of **Nopco NXZ**.
- **Record Data:** Immediately start recording the foam height at regular time intervals (e.g., every 10 seconds for 2 minutes). The speed and extent of the foam collapse indicate the defoaming efficiency.

## Key Recommendations for Optimal Performance

- **Always Pre-Mix:** If the product has been in storage, mix it thoroughly before use to reincorporate any separated components [1].
- **Dilute Under Agitation:** When making dilutions, never add water to a static sample. Always add the water or the defoamer to the water while the solution is being mixed [1].
- **Incorporate Slowly:** Add **Nopco NXZ**, whether neat or diluted, to your main batch slowly and under sufficient shear to ensure it disperses into fine droplets.
- **Verify Compatibility:** Test **Nopco NXZ** with all other formulation additives (especially thickeners and surfactants) in small batches to rule out incompatibilities that can cause fish-eyes, craters, or a loss of defoaming efficiency.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Series | Defoamers | SAN NOPCO NXZ NOPCO [sannopco.co.jp]

To cite this document: Smolecule. [improving Nopco NXZ dispersion in aqueous systems]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1824518#improving-nopco-nxz-dispersion-in-aqueous-systems>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)